

FIT-039 stability and storage conditions

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Compound of Interest

Compound Name: FIT-039

Cat. No.: B1261673

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FIT-039 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **FIT-039**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **FIT-039**?

A: The solid form of **FIT-039** should be stored at -20°C for up to 3 years.^[1] It is recommended to keep it in a dry and dark environment.^[2]

Q2: What are the recommended storage conditions for **FIT-039** stock solutions?

A: For stock solutions, it is recommended to store them in aliquots to avoid repeated freeze-thaw cycles.^[3] The stability of the stock solution depends on the storage temperature.^{[3][4]}

Q3: How long is the **FIT-039** stock solution stable at different temperatures?

A: At -80°C, the stock solution is stable for up to 6 months.^{[3][4]} When stored at -20°C, it should be used within 1 month.^{[3][4]} For short-term storage of a stock solution (0-4°C), it should be used within 1 month.^[2]

Q4: I am having trouble dissolving **FIT-039**. What should I do?

A: **FIT-039** is soluble in DMSO at a concentration of 100 mg/mL.^[1]^[3] If you encounter solubility issues, you can heat the solution to 37°C and use sonication to aid dissolution.^[3]

Q5: Can I reuse a **FIT-039** working solution for my in vivo experiments?

A: It is highly recommended to prepare fresh working solutions for in vivo experiments on the day of use.^[4] This ensures the potency and stability of the compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon thawing	The compound may have come out of solution during freezing.	Warm the vial to 37°C and vortex or sonicate until the precipitate redissolves. ^[3] Ensure the solution is clear before use.
Loss of compound activity in experiments	Improper storage or repeated freeze-thaw cycles leading to degradation.	Aliquot stock solutions after preparation to minimize freeze-thaw cycles. ^[3] Always use solutions within the recommended storage period.
The in vivo formulation was not prepared freshly.	For in vivo studies, always prepare the working solution on the same day of the experiment. ^[4]	
Inconsistent experimental results	Inconsistent concentration of the working solution due to incomplete dissolution.	Ensure complete dissolution of FIT-039 when preparing stock and working solutions. Use visual inspection and, if necessary, brief heating and sonication. ^[3]

Data Summary

Storage and Stability of **FIT-039**

Form	Storage Temperature	Shelf Life	Shipping Condition
Solid (Powder)	-20°C	3 years[1]	Shipped at room temperature as a non-hazardous chemical or with blue ice.[2][3]
Stock Solution	-80°C	6 months[3][4]	N/A
-20°C	1 month[3][4]	N/A	
0 - 4°C	1 month[2]	N/A	

Experimental Protocols

Protocol 1: Preparation of **FIT-039** Stock Solution (10 mM in DMSO)

- Weighing: Accurately weigh the required amount of **FIT-039** powder (Molecular Weight: 315.41 g/mol).[1][3]
- Dissolution: Add the appropriate volume of DMSO to the powder to achieve a 10 mM concentration.
- Solubilization: If necessary, facilitate dissolution by gently warming the vial to 37°C and using an ultrasonic bath.[3]
- Verification: Ensure the solution is clear and free of any particulate matter before storage.
- Aliquoting and Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for long-term storage or -20°C for short-term storage. [3][4]

Protocol 2: Preparation of **FIT-039** Formulation for In Vivo Studies

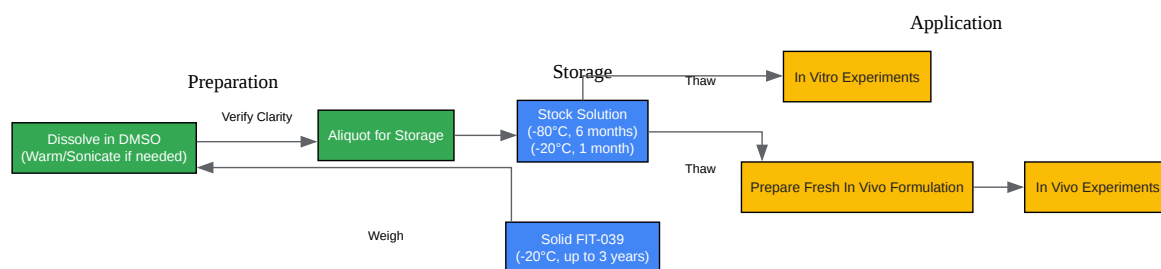
This protocol is based on a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4]

- Initial Dissolution: Dissolve the required amount of **FIT-039** in DMSO.

- Addition of Solvents: Add PEG300 to the DMSO solution and mix thoroughly.
- Emulsification: Add Tween-80 and mix until the solution is clear.
- Final Dilution: Add saline to reach the final desired volume and concentration.
- Usage: It is recommended to prepare this formulation freshly on the day of the experiment.

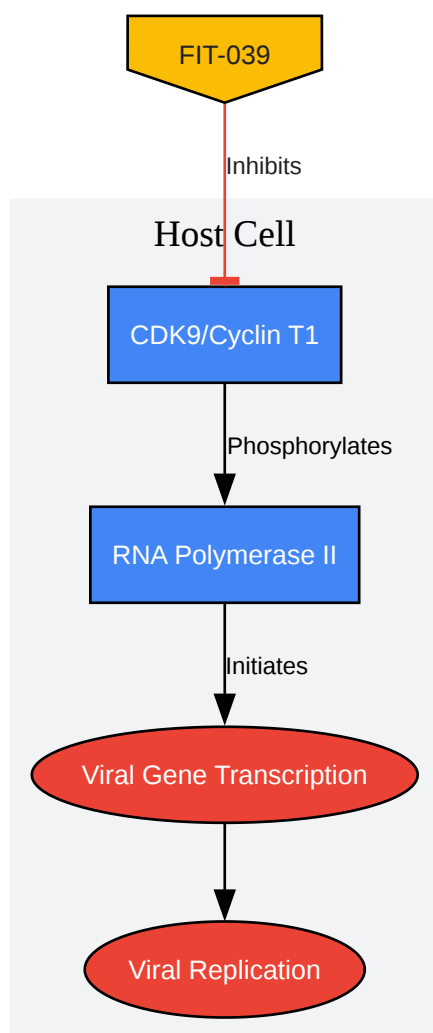
[4]

Visual Guides



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Caption: Recommended workflow for handling and storing **FIT-039**.



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Caption: Simplified signaling pathway showing **FIT-039**'s mechanism of action.

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